

Application Notes and Protocols for CGP 62349 in Rodent Behavioral Models

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Compound of Interest

Compound Name: Cgp 62349

CAS No.: 10-31-1

Cat. No.: B3026499

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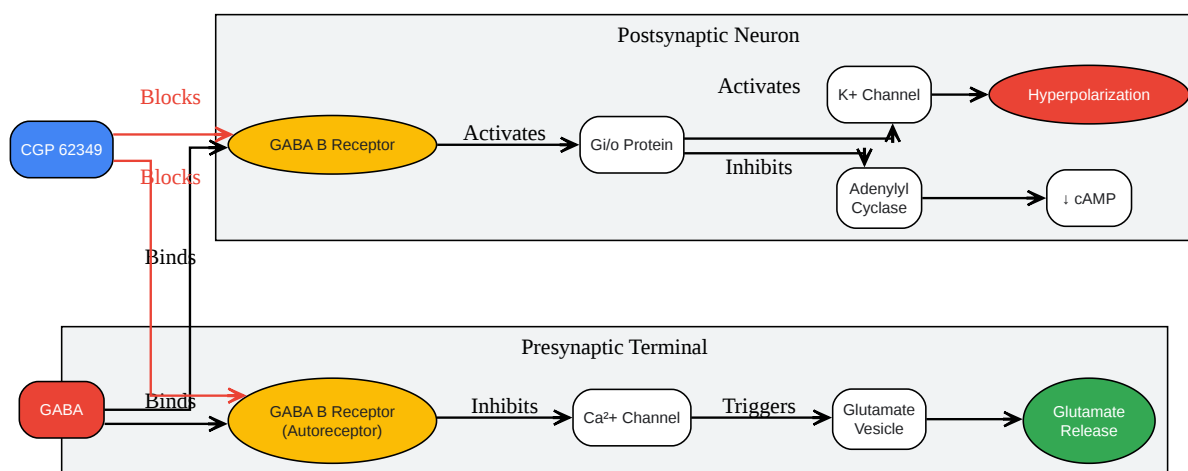
These application notes provide a comprehensive guide to utilizing **CGP 62349**, a selective and potent GABA B receptor antagonist, in various rodent behavioral models. This document outlines the mechanism of action, experimental protocols, and expected outcomes for studying the effects of **CGP 62349** on learning, memory, anxiety, and depression-like behaviors.

Mechanism of Action

CGP 62349 acts as a competitive antagonist at the GABA B receptor. GABA B receptors are G-protein coupled receptors that mediate slow and prolonged inhibitory effects of GABA, the primary inhibitory neurotransmitter in the central nervous system. By blocking these receptors, **CGP 62349** disinhibits neuronal activity, leading to enhanced neurotransmitter release and increased neuronal excitability. This mechanism is thought to underlie its effects on cognitive function and behavior.

Signaling Pathway of GABA B Receptor Antagonism

The following diagram illustrates the signaling pathway affected by the antagonism of GABA B receptors by compounds like **CGP 62349**. Normally, GABA binding to the GABA B receptor activates a Gi/o protein, which in turn inhibits adenylyl cyclase, leading to decreased cyclic AMP (cAMP) levels, and modulates ion channel activity. **CGP 62349** blocks this cascade.



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Caption: GABA B Receptor Antagonism by **CGP 62349**.

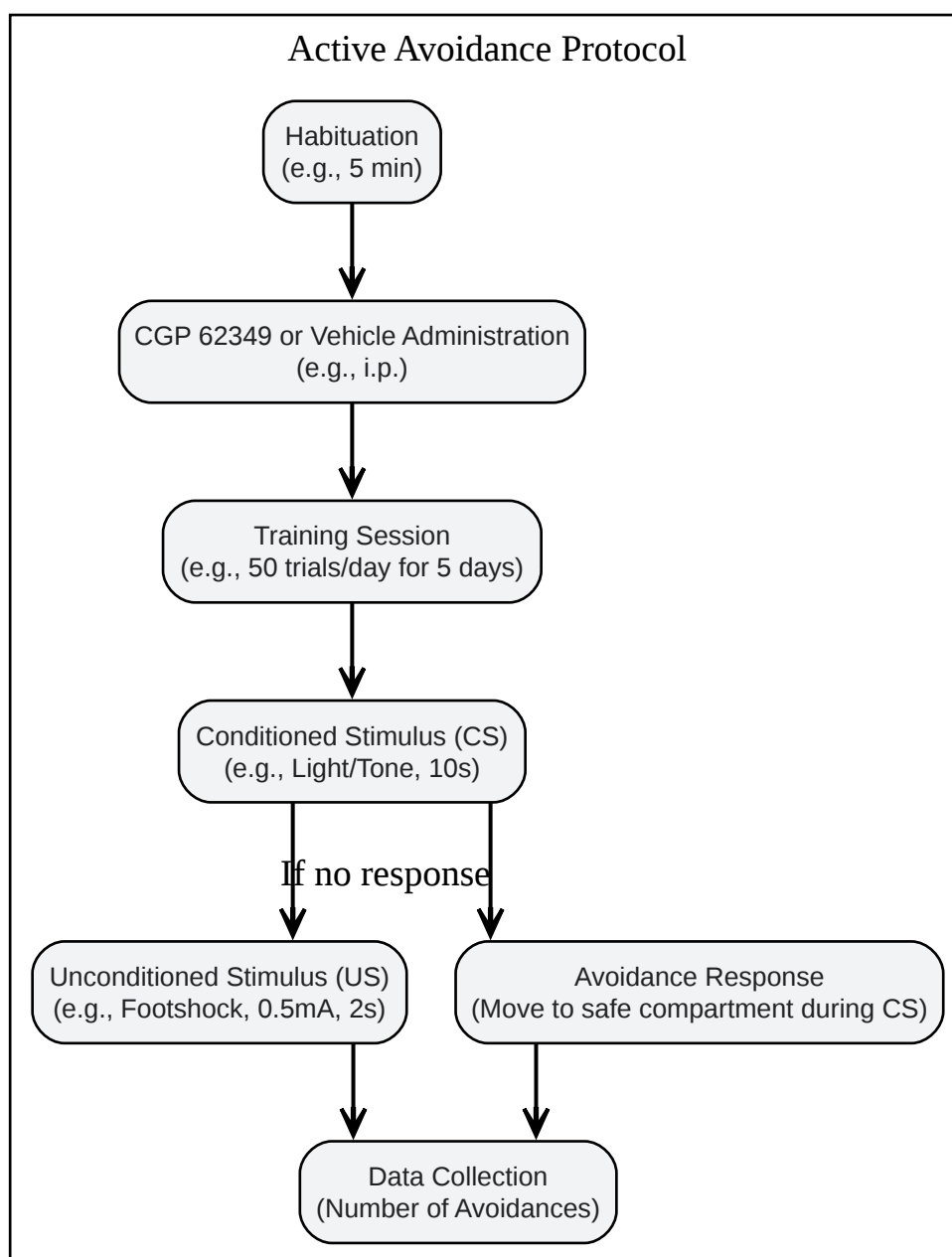
Experimental Protocols and Data

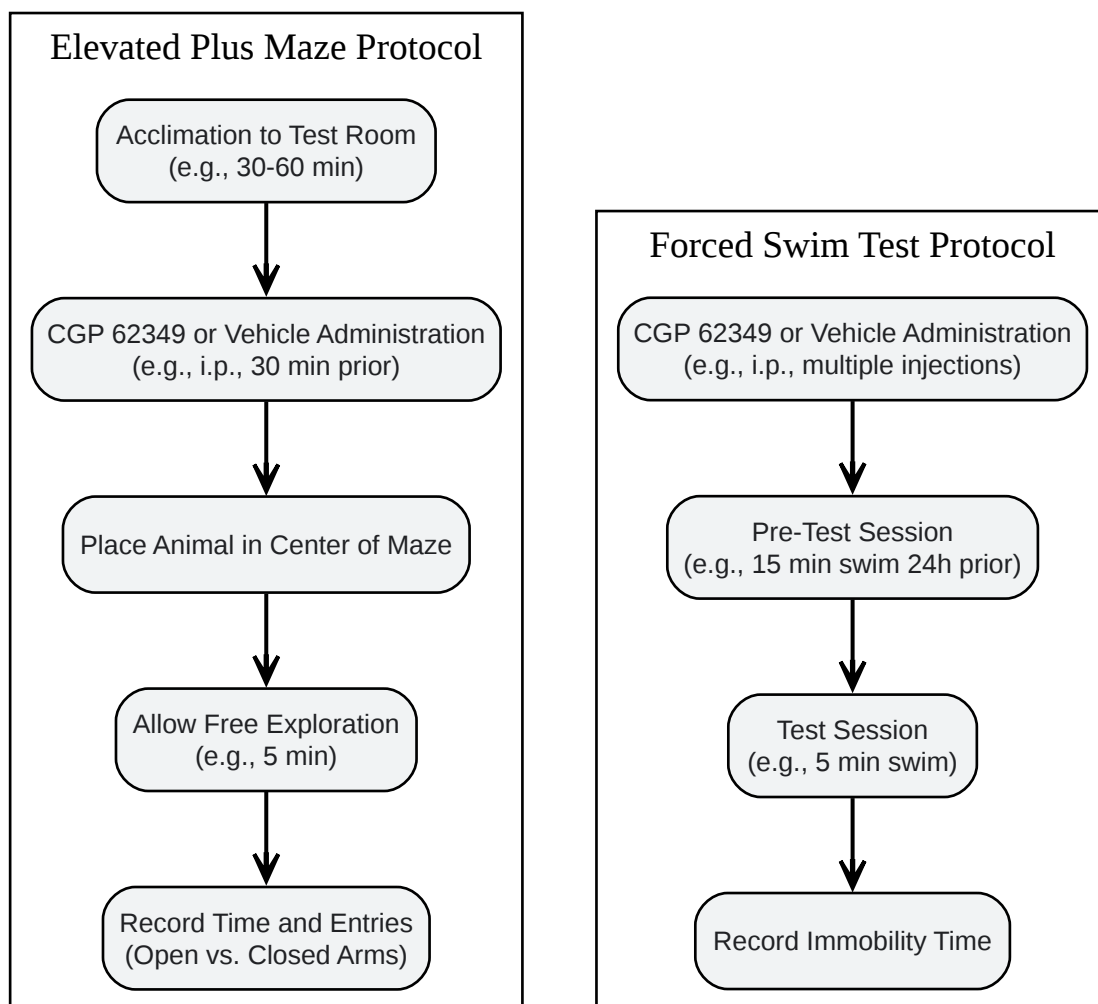
The following sections detail protocols for common behavioral assays used to evaluate the effects of **CGP 62349** and present available quantitative data for related GABA B receptor antagonists. It is important to note that specific dose-response data for **CGP 62349** is limited in publicly available literature; therefore, data from structurally and functionally similar compounds are provided as a reference. Researchers should perform dose-response studies to determine the optimal concentration of **CGP 62349** for their specific experimental conditions.

Learning and Memory: Active Avoidance Test

The active avoidance test assesses fear-motivated associative learning and memory. Rodents learn to avoid an aversive stimulus (e.g., footshock) by responding to a conditioned stimulus (e.g., light or tone).

Experimental Workflow





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